

An In-depth Technical Guide to N-(4-bromophenyl)-2-methoxyacetamide

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Compound of Interest

Compound Name: *N-(4-bromophenyl)-2-methoxyacetamide*

CAS No.: 104703-38-0

Cat. No.: B008336

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **N-(4-bromophenyl)-2-methoxyacetamide**, a halogenated aromatic amide of interest in synthetic and medicinal chemistry. This document details its fundamental molecular properties, a validated synthesis protocol, and thorough characterization data.

Core Molecular Profile

N-(4-bromophenyl)-2-methoxyacetamide is a fine chemical distinguished by a bromophenyl group attached to an acetamide moiety which is further substituted with a methoxy group. These structural features make it a valuable intermediate in the synthesis of more complex molecules.

Molecular Formula and Weight

The chemical structure of **N-(4-bromophenyl)-2-methoxyacetamide** corresponds to the molecular formula $C_9H_{10}BrNO_2$.^[1] This composition results in a molecular weight of 244.09

g/mol .

Structural and Physicochemical Properties

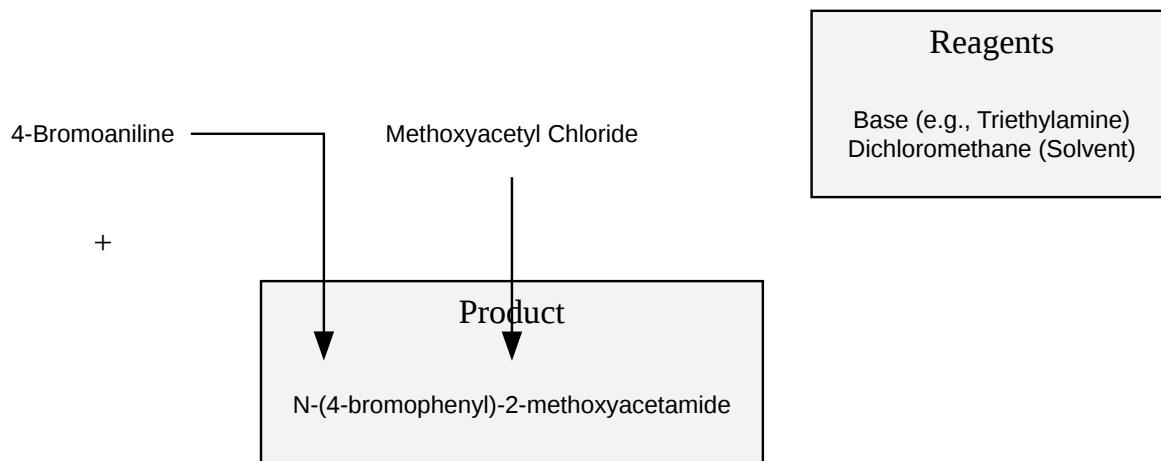
A summary of the key identifiers and physical properties of **N-(4-bromophenyl)-2-methoxyacetamide** is presented in the table below.

Property	Value	Source
IUPAC Name	N-(4-bromophenyl)-2-methoxyacetamide	Chemspace
CAS Number	104703-38-0	Chemspace
Molecular Formula	C ₉ H ₁₀ BrNO ₂	Chemspace
Molecular Weight	244.09 g/mol	-
Melting Point	82.5 °C	ChemicalBook

Synthesis of N-(4-bromophenyl)-2-methoxyacetamide

The synthesis of **N-(4-bromophenyl)-2-methoxyacetamide** is typically achieved through the acylation of 4-bromoaniline with a suitable methoxyacetylating agent. A common and effective method involves the use of methoxyacetyl chloride in the presence of a base to neutralize the hydrogen chloride byproduct.

Reaction Scheme



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Caption: General synthesis scheme for **N-(4-bromophenyl)-2-methoxyacetamide**.

Experimental Protocol

The following protocol is a standard procedure for the synthesis of N-aryl acetamides and is applicable for the preparation of **N-(4-bromophenyl)-2-methoxyacetamide**.

Materials:

- 4-Bromoaniline
- Methoxyacetyl chloride
- Triethylamine (or another suitable base)
- Dichloromethane (DCM), anhydrous
- 1 M Hydrochloric acid
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate

- Standard laboratory glassware and magnetic stirrer

Procedure:

- **Reaction Setup:** In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 4-bromoaniline (1.0 equivalent) in anhydrous dichloromethane.
- **Addition of Base:** Add triethylamine (1.2 equivalents) to the solution and cool the mixture to 0 °C in an ice bath.
- **Acylation:** Slowly add methoxyacetyl chloride (1.1 equivalents) dropwise to the stirred solution. Maintain the temperature at 0 °C during the addition.
- **Reaction Progression:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-16 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Workup:**
 - Quench the reaction by adding water.
 - Transfer the mixture to a separatory funnel and wash sequentially with 1 M HCl, saturated sodium bicarbonate solution, and brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.
- **Purification:** The crude **N-(4-bromophenyl)-2-methoxyacetamide** can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) or by column chromatography on silica gel.

Spectroscopic Characterization

Comprehensive spectroscopic analysis is essential for the structural confirmation of the synthesized **N-(4-bromophenyl)-2-methoxyacetamide**. Below are the expected spectral data based on the compound's structure.

Infrared (IR) Spectroscopy

The IR spectrum of **N-(4-bromophenyl)-2-methoxyacetamide** is expected to show characteristic absorption bands for the functional groups present in the molecule. A vapor phase IR spectrum is available for this compound.^[2]

- **N-H Stretch:** A peak in the region of 3300-3500 cm^{-1} corresponding to the stretching vibration of the secondary amide N-H bond.
- **C=O Stretch (Amide I):** A strong absorption band around 1660-1680 cm^{-1} due to the carbonyl stretch of the amide.
- **N-H Bend (Amide II):** A peak in the range of 1510-1570 cm^{-1} .
- **C-O-C Stretch:** An absorption band in the region of 1070-1150 cm^{-1} for the ether linkage.
- **C-Br Stretch:** A peak in the lower frequency region, typically around 500-600 cm^{-1} .
- **Aromatic C-H and C=C Stretches:** Characteristic peaks for the aromatic ring will also be present.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR: The proton NMR spectrum will provide information about the different types of protons and their chemical environments.

- **Aromatic Protons:** Two doublets in the aromatic region (typically δ 7.0-8.0 ppm), corresponding to the AA'BB' spin system of the 1,4-disubstituted benzene ring.
- **Amide Proton (N-H):** A broad singlet, the chemical shift of which can vary depending on the solvent and concentration.
- **Methylene Protons (-CH₂-):** A singlet for the two protons of the methylene group adjacent to the carbonyl and methoxy groups.
- **Methoxy Protons (-OCH₃):** A sharp singlet for the three protons of the methoxy group.

¹³C NMR: The carbon NMR spectrum will show distinct signals for each unique carbon atom in the molecule.

- Carbonyl Carbon (C=O): A signal in the downfield region, typically around δ 168-172 ppm.
- Aromatic Carbons: Four signals for the benzene ring carbons, with the carbon attached to the bromine atom showing a characteristic chemical shift.
- Methylene Carbon (-CH₂-): A signal for the methylene carbon.
- Methoxy Carbon (-OCH₃): A signal for the methoxy carbon, typically around δ 50-60 ppm.

Mass Spectrometry (MS)

The mass spectrum of **N-(4-bromophenyl)-2-methoxyacetamide** will show the molecular ion peak (M⁺) and a characteristic isotopic pattern due to the presence of the bromine atom (⁷⁹Br and ⁸¹Br in approximately a 1:1 ratio), resulting in M⁺ and M+2 peaks of nearly equal intensity. Fragmentation patterns would likely involve cleavage of the amide bond and loss of the methoxyacetyl group.

Reactivity and Potential Applications

While specific applications for **N-(4-bromophenyl)-2-methoxyacetamide** are not extensively documented in publicly available literature, its structural motifs suggest potential utility in several areas of chemical and pharmaceutical research.

Chemical Reactivity

- Amide Hydrolysis: The amide bond can be hydrolyzed under acidic or basic conditions to yield 4-bromoaniline and methoxyacetic acid.
- N-Alkylation/Arylation: The amide nitrogen can potentially undergo further substitution reactions.
- Cross-Coupling Reactions: The aryl bromide functionality provides a handle for various palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig), allowing for the introduction of diverse substituents on the phenyl ring. This makes it a useful building block for creating libraries of compounds for drug discovery.

Potential Applications in Drug Discovery and Materials Science

Derivatives of phenylacetamide are known to possess a wide range of biological activities. For instance, related N-phenylacetamide derivatives have been investigated for their antibacterial and antitubercular activities.[3][4] The presence of the bromine atom can enhance lipophilicity and may contribute to binding interactions with biological targets. Therefore, **N-(4-bromophenyl)-2-methoxyacetamide** serves as a valuable scaffold for the synthesis of novel bioactive compounds.

In materials science, halogenated organic compounds are of interest for the development of functional materials with specific electronic or optical properties.

Conclusion

N-(4-bromophenyl)-2-methoxyacetamide is a well-defined chemical entity with established molecular and physical properties. Its synthesis is straightforward via standard acylation procedures. While detailed reports on its specific applications are limited, its chemical structure suggests significant potential as an intermediate in the synthesis of novel compounds for pharmaceutical and materials science research. This guide provides the foundational knowledge for researchers and scientists to effectively utilize this compound in their work.

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